Application Notes and Protocols for the Quantification of (S)-Crizotinib

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Compound of Interest

Compound Name:	*(S)-Crizotinib*
CAS No.:	*1374356-45-2*
Cat. No.:	*B610752*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies and comparative data for the analytical quantification of **(S)-Crizotinib**, a potent tyrosine kinase inhibitor. The protocols outlined below are designed to be followed by researchers in drug development and analysis, offering clear, step-by-step guidance for accurate and reproducible quantification in both bulk pharmaceutical forms and biological matrices.

Introduction

Crizotinib, sold under the brand name Xalkori®, is a targeted therapy used in the treatment of non-small cell lung cancer (NSCLC).[1][2][3][4] It functions as an inhibitor of receptor tyrosine kinases, including Anaplastic Lymphoma Kinase (ALK), Hepatocyte Growth Factor Receptor (HGFR, c-Met), and ROS1.[2][3][5] As the (R)-enantiomer is the active moiety, enantioselective analytical methods are crucial for accurate pharmacological assessment. This document details various validated analytical techniques for the quantification of **(S)-Crizotinib**.

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Crizotinib is primarily metabolized in the liver by CYP3A4 and CYP3A5.[2][3][6] The main metabolic pathways involve oxidation of the piperidine ring to form crizotinib lactam and O-dealkylation.[6][7]

Analytical Methods Overview

Several analytical methods have been developed and validated for the quantification of Crizotinib, including Normal-Phase High-Performance Liquid Chromatography (NP-HPLC) for enantioselective analysis, Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) and Ultra-Performance Liquid Chromatography (UPLC) for achiral analysis, and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for quantification in biological matrices.

Quantitative Data Summary

The following tables summarize the validation parameters of various analytical methods for Crizotinib quantification, allowing for easy comparison of their performance characteristics.

Table 1: Enantioselective NP-HPLC Method Validation Data

Parameter	Result
Linearity Range	10 - 200 µg/mL
Correlation Coefficient (r^2)	> 0.999
Intra-day Precision (%RSD)	0.41
Inter-day Precision (%RSD)	0.96
Analyst-to-Analyst Precision (%RSD)	0.76
Limit of Detection (LOD)	Not Reported
Limit of Quantification (LOQ)	Not Reported
Data sourced from Der Pharma Chemica, 2017. [5]	

Table 2: RP-HPLC Method Validation Data for Bulk and Dosage Forms

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Parameter	Method 1[1][8]	Method 2[9]
Linearity Range	37.5 - 225 µg/mL	10 - 1000 µg/mL
Correlation Coefficient (r^2)	0.999	> 0.999
Precision (%RSD)	1.26 (Repeatability), 0.93 (Intermediate)	Not Reported
Accuracy (% Recovery)	Not Reported	Not Reported
Limit of Detection (LOD)	0.080 µg/mL	Not Reported
Limit of Quantification (LOQ)	Not Reported	Not Reported

Table 3: UPLC Method Validation Data for Pharmaceutical Dosage Forms

Parameter	Result
Linearity Range	37.5 - 225 µg/mL
Correlation Coefficient (r^2)	0.999
Precision (%RSD)	< 1.1
Accuracy (% Recovery)	99.9% - 100.18%
Stability	Stable under forced degradation conditions
Data sourced from IJPSR, 2018.[10]	

Table 4: LC-MS/MS Method Validation Data in Biological Matrices

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Parameter	Method 1 (Human Plasma)[11]	Method 2 (Human Plasma)[12]	Method 3 (Mouse Tissues)[13][14]
Linearity Range	20.41 - 2041.14 ng/mL	5 - 500 ng/mL	Not Specified
Correlation Coefficient (r^2)	0.9994	0.997	Not Specified
Intra-day Precision (%RSD)	< 9.0%	Not Reported	Not Reported
Inter-day Precision (%RSD)	< 9.0%	Not Reported	Not Reported
Accuracy	97% - 112%	Not Reported	Not Reported
Lower Limit of Quantification (LLOQ)	20 ng/mL	5 ng/mL	Not Specified

Experimental Protocols

Protocol 1: Enantioselective Quantification of (S)-Crizotinib by NP-HPLC

This protocol is based on the method described by Bontha Vijayakumar, et al. for the separation and quantification of Crizotinib enantiomers.[5][15]

1. Materials and Reagents:

- **(S)-Crizotinib** and (R)-Crizotinib reference standards
- n-Hexane (HPLC grade)
- Isopropyl alcohol (HPLC grade)
- Methanol (HPLC grade)
- Diethylamine (DEA)

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- Milli-Q water or equivalent

2. Chromatographic Conditions:

- Instrument: Shimadzu High-Pressure Liquid Chromatograph with LC-20AD pump and SPD-20A UV-Visible detector.[5]
- Column: Chiralcel OD-H (250 x 4.6 mm, 5 µm).[5][15]
- Mobile Phase: n-hexane:isopropyl alcohol:methanol:diethylamine (40:30:30:0.5 v/v/v/v).[5][15]
- Flow Rate: 1.0 mL/min.[5][15]
- Detection Wavelength: 268 nm.[5][15]
- Injection Volume: 20 µL.[5]
- Column Temperature: Ambient.
- Retention Times: **(S)-Crizotinib**: ~4.9 min, (R)-Crizotinib: ~6.1 min.[5][15]

3. Standard Solution Preparation:

- Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **(S)-Crizotinib** reference standard in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 10 µg/mL to 200 µg/mL.[5]
- Filter all solutions through a 0.45 µm membrane filter before injection.

4. Sample Preparation (Bulk Drug):

- Prepare the bulk drug sample solution in the same manner as the standard solutions to achieve a concentration within the calibration range.

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5. Analysis:

- Inject the standard solutions to construct a calibration curve by plotting peak area against concentration.
- Inject the sample solution and determine the concentration of **(S)-Crizotinib** from the calibration curve.

6. System Suitability:

- Inject a mixed standard solution of both enantiomers six times.
- Evaluate parameters such as retention time, repeatability, resolution, tailing factor, and theoretical plates to ensure the system is performing adequately.[5]

Protocol 2: Quantification of Crizotinib in Human Plasma by LC-MS/MS

This protocol is a generalized procedure based on methods for quantifying Crizotinib in biological fluids.[11][12][16]

1. Materials and Reagents:

- Crizotinib reference standard
- Internal Standard (IS) (e.g., Paroxetine or Apatinib).[12][13]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium hydroxide or Formic acid
- Human plasma (blank)

2. LC-MS/MS Conditions:

- Instrument: UPLC system coupled to a triple quadrupole mass spectrometer.

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- Column: Acquity UPLC BEH C18 (50 x 2.1 mm, 1.7 µm) or equivalent.[12]
- Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous component (e.g., 0.1% ammonium hydroxide or formic acid in water) and an organic component (e.g., methanol or acetonitrile). A reported isocratic mobile phase is methanol:0.1%(v/v) ammonium hydroxide (80:20).[12]
- Flow Rate: 0.4 mL/min.[12]
- Injection Volume: 1-5 µL.
- Mass Spectrometer: Electrospray ionization (ESI) in positive mode.
- MRM Transitions: Crizotinib: m/z 450.0 → 260.0; IS (Paroxetine): m/z 330.11 → 192.11.[12]

3. Standard and QC Sample Preparation:

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of Crizotinib and the IS in methanol.
- Working Solutions: Prepare serial dilutions of the Crizotinib stock solution in methanol or a suitable solvent to create calibration standards and quality control (QC) samples.
- Spiked Plasma Samples: Spike blank human plasma with the working solutions to obtain calibration standards (e.g., 5-500 ng/mL) and QC samples (low, mid, and high concentrations).[12]

4. Sample Preparation (Protein Precipitation):

- To 50 µL of plasma sample, add 20 µL of the IS working solution.
- Vortex for 30 seconds.
- Add 120 µL of methanol (or acetonitrile) to precipitate proteins.[12]
- Vortex for another 30 seconds.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.

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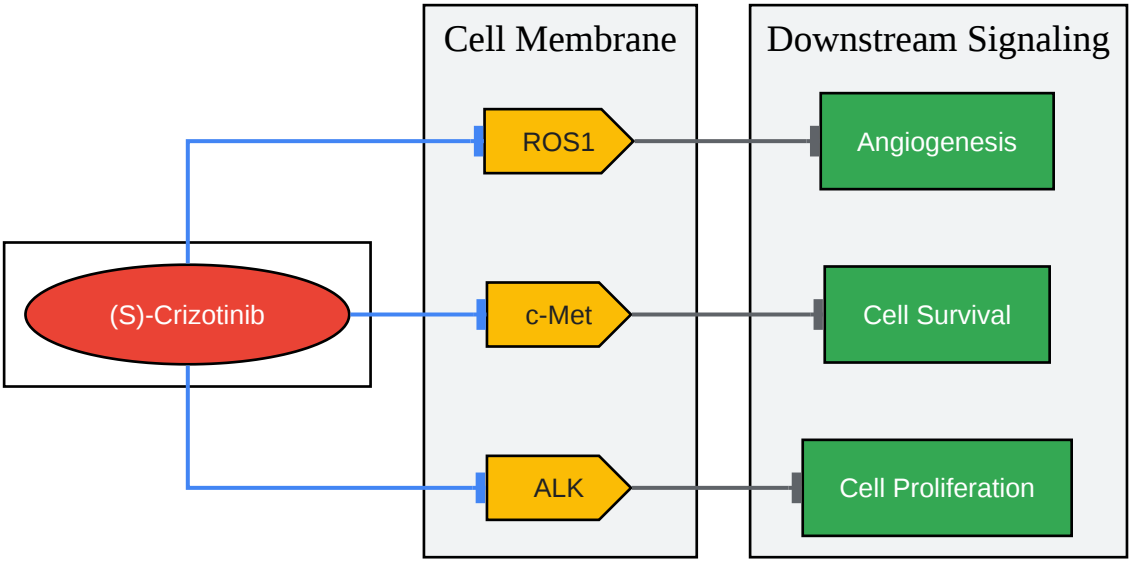
- Transfer the supernatant to an autosampler vial for injection.[13]

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Crizotinib to the IS against the nominal concentration of the calibration standards.
- Determine the concentration of Crizotinib in the QC and unknown samples using the regression equation from the calibration curve.

Visualizations

Crizotinib Signaling Pathway Inhibition

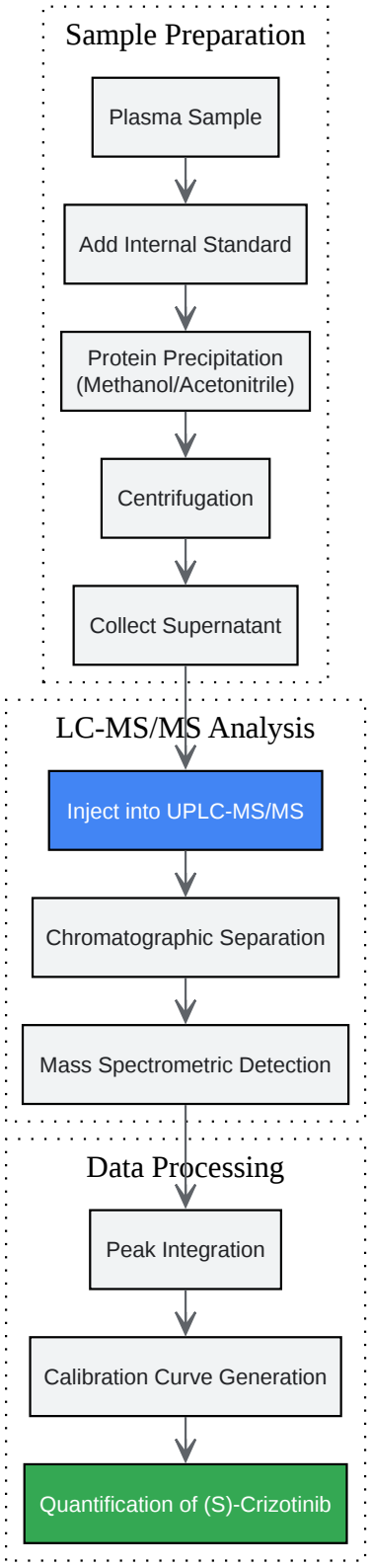


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Caption: **(S)-Crizotinib** inhibits ALK, c-Met, and ROS1 tyrosine kinases.

Experimental Workflow for LC-MS/MS Quantification

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Caption: Workflow for **(S)-Crizotinib** quantification in plasma by LC-MS/MS.

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